

Technical Monograph: Vitamin A-d5 Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Vitamin A-d5 Acetate

Cat. No.: B13725792

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Stable Isotope Internal Standard for Retinoid Quantitation & Metabolic Tracing

Core Identity & Physicochemical Profile[2][3][4]

Vitamin A-d5 Acetate (Retinyl Acetate-d5) is the deuterated analog of Retinyl Acetate, a pre-formed ester of Vitamin A. It serves as the "Gold Standard" Internal Standard (IS) for the quantification of retinoids in biological matrices due to its identical chromatographic behavior to the analyte of interest while providing mass-resolved differentiation.[1]

Chemical Specifications

Property	Specification
Chemical Name	(all-E)-3,7-Dimethyl-9-(2,6,6-trimethyl-1-cyclohexen-1-yl-d5)-2,4,6,8-nonatetraen-1-ol Acetate
CAS Number	1217219-62-9
Unlabeled CAS	127-47-9
Molecular Formula	C ₂₂ H ₂₇ D ₅ O ₂
Molecular Weight	333.52 g/mol (vs. 328.49 g/mol for unlabeled)
Isotopic Purity	Typically ≥99% atom D
Label Position	Cyclohexenyl ring (C-19 methyls and ring protons)
Solubility	Soluble in Chloroform, Ethyl Acetate, Ethanol, Hexane; Insoluble in Water
Appearance	Pale yellow to yellow oil or low-melting solid

Structural Integrity & Labeling Logic

The deuterium labeling is strategically placed on the cyclohexenyl ring (typically the gem-dimethyl groups or the ring itself).^[1] This placement is critical because:

- **Metabolic Stability:** It avoids the polyene chain, which is subject to isomerization (cis/trans) and oxidative cleavage.^[1]
- **Fragment Retention:** In Mass Spectrometry, retinyl esters readily lose the ester group (de-esterification) in the ion source.^[1] The positive charge stabilizes on the polyene-ring system (Retinyl Cation).^[1] A ring-labeled isotope ensures the label is retained in the quantifier ion (m/z 274) rather than lost with the leaving group.^[1]

Applications in Drug Metabolism & Pharmacokinetics (DMPK)^[1]

A. LC-MS/MS Internal Standard

The primary application of **Vitamin A-d5 Acetate** is correcting for matrix effects, recovery losses, and ionization variability during the quantification of Vitamin A (Retinol) and Retinyl Esters in plasma, serum, and tissue.[\[1\]](#)

- Mechanism: It co-elutes or elutes in close proximity to Retinyl Acetate/Retinol, experiencing the exact same ion suppression/enhancement environment.[\[1\]](#)
- Quantification Principle: Isotope Dilution Mass Spectrometry (IDMS).[\[1\]](#)

B. Metabolic Flux Tracing

In drug development, **Vitamin A-d5 Acetate** is used to trace the kinetics of retinoid storage and mobilization.

- Bioavailability Studies: Differentiating exogenous (supplemented) Vitamin A from endogenous liver stores.[\[1\]](#)
- Ocular Pharmacology: Investigating the "Visual Cycle" and the formation of A2E dimers (lipofuscin) in models of Macular Degeneration.

Analytical Protocol: LC-MS/MS Quantification

A self-validating workflow for the quantification of Retinyl Acetate using **Vitamin A-d5 Acetate**.

Pre-Analytical Handling (CRITICAL)

Retinoids are highly photo-labile (prone to photo-isomerization from all-trans to cis forms) and sensitive to oxidation.[\[1\]](#)

- Light: All procedures must be performed under Yellow/Amber Light ($\lambda > 500$ nm).[\[1\]](#)
- Atmosphere: Evaporation steps must use Nitrogen (N₂) or Argon to prevent oxidation.[\[1\]](#)
- Glassware: Use amber silanized glass to minimize adsorption losses.[\[1\]](#)

Step-by-Step Methodology

1. Stock Solution Preparation

- Dissolve **Vitamin A-d5 Acetate** in Ethanol or Acetone to 1 mg/mL.
- Verify concentration via UV Extinction Coefficient (at 325 nm).[\[1\]](#)
- Store at -80°C. Stability: ~6 months.

2. Sample Extraction (Liquid-Liquid Extraction)

- Matrix: 200 µL Human Plasma.
- Spike: Add 10 µL of Internal Standard Working Solution (**Vitamin A-d5 Acetate**).
- Precipitation: Add 200 µL Ethanol (denatures Retinol Binding Protein).[\[1\]](#) Vortex 30s.
- Extraction: Add 1000 µL Hexane. Vortex 2 min. Centrifuge at 3000 x g for 5 min.
- Transfer: Collect the upper organic layer (Hexane) into a fresh amber vial.
- Dry Down: Evaporate to dryness under N₂ stream at room temperature. DO NOT HEAT.
- Reconstitution: Dissolve residue in 100 µL Mobile Phase B (e.g., Acetonitrile/Methanol).

3. LC-MS/MS Parameters

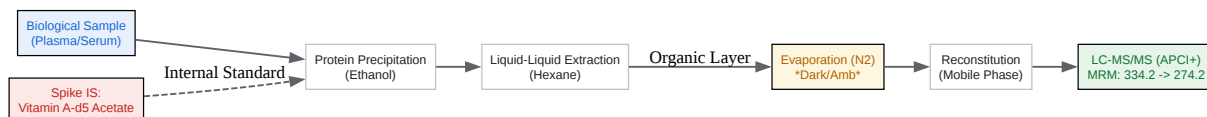
- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm) or C30 (for isomer separation).[\[1\]](#)
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[\[2\]](#)
 - B: 0.1% Formic Acid in Acetonitrile.[\[1\]](#)
- Ionization: APCI (Atmospheric Pressure Chemical Ionization) Positive Mode.[\[1\]](#)[\[3\]](#)

- Note: APCI is preferred over ESI for neutral retinoids to enhance sensitivity and reduce matrix effects.
- MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Mechanism
Retinyl Acetate (Unlabeled)	329.2 [M+H] ⁺	269.2	Loss of Acetic Acid (-60 Da)
Vitamin A-d5 Acetate (IS)	334.2 [M+H] ⁺	274.2	Loss of Acetic Acid (-60 Da)

Note: The primary fragmentation is the loss of the ester group, generating the stabilized retinyl cation.[1]

Visualization: Analytical Workflow



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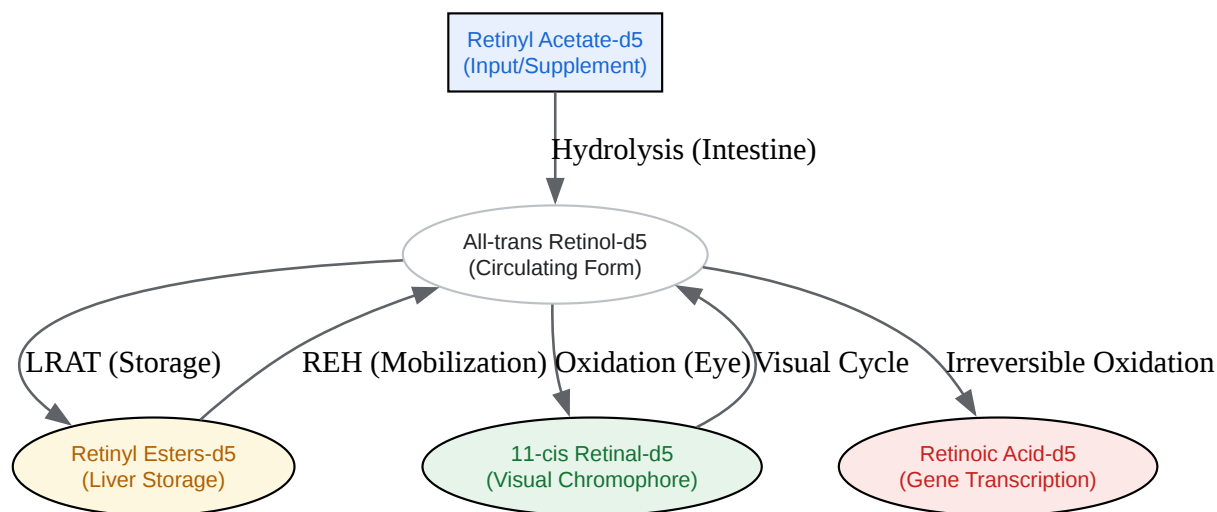
Figure 1: Validated extraction and quantification workflow for Retinoids ensuring isotopic equilibration.

Biological Context: The Retinoid Cycle

Understanding where **Vitamin A-d5 Acetate** fits into the biological pathway is crucial for interpreting metabolic tracing data.

Once administered or ingested, Retinyl Acetate-d5 is hydrolyzed to Retinol-d5, which then enters the complex "Visual Cycle" or is stored in hepatic stellate cells.[1]

Visualization: Metabolic Pathway



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Figure 2: Metabolic fate of **Vitamin A-d5 Acetate**, tracking from hydrolysis to storage or activation.[1]

References

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- To cite this document: BenchChem. [Technical Monograph: Vitamin A-d5 Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13725792/docs#technical-monograph-vitamin-a-d5-acetate\]](https://www.benchchem.com/product/b13725792/docs#technical-monograph-vitamin-a-d5-acetate)

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